

Dimethyl malate safety, handling, and disposal precautions

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Compound of Interest

Compound Name: Dimethyl malate

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An In-depth Technical Guide to **Dimethyl Malate**: Safety, Handling, and Disposal

This guide provides comprehensive technical information on the safe handling, storage, and disposal of **dimethyl malate** (CAS No. 624-48-6). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may work with this chemical. The information is compiled from safety data sheets, regulatory guidelines, and toxicological studies.

Chemical and Physical Properties

Dimethyl malate is the dimethyl ester of maleic acid. It is a clear, colorless liquid used as an intermediate and additive in the synthesis of plastics, pigments, pharmaceuticals, and agricultural products.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₄	[1][2]
Molar Mass	144.13 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1][2]
Density	1.152 g/cm ³ at 20-25 °C	[2][3]
Melting Point	-17 °C (1 °F)	[1][2]
Boiling Point	204 - 205 °C at 760 mmHg	[2]
Flash Point	91 - 95 °C (196 - 203 °F)	[2][4]
Vapor Pressure	1 mmHg at 45.7 °C	[2]
Water Solubility	77.9 g/L at 20 °C	[5]
Partition Coefficient (log Pow)	0.52 at 35 °C and pH 7	[3]

Toxicological Profile

Dimethyl malate is classified as hazardous and presents several risks upon exposure. It is harmful if swallowed, toxic in contact with skin, causes serious eye irritation, may cause respiratory irritation, and is a known skin sensitizer.[6][7] Prolonged or repeated dermal exposure may cause organ damage.[6]

Endpoint	Result	Species	Method/Source
Acute Oral Toxicity	LD50 = 1410 mg/kg	Rat	[2][7]
Acute Dermal Toxicity	LD50 = 610 mg/kg	Rabbit	[3]
Skin Corrosion/Irritation	No skin irritation (4h exposure)	Rabbit	OECD Test Guideline 404[3]
Note: Other sources classify it as a skin irritant. [2]			
Serious Eye Damage/Irritation	Severe eye irritation	Rabbit	Draize test[2][3]
Skin Sensitization	Sensitizer	Guinea Pig	Maximization Test[8]
Respiratory Irritation	May cause respiratory irritation (GHS H335)	N/A	[6][7]
Germ Cell Mutagenicity	Not mutagenic	S. typhimurium	Ames Test (OECD 471)[8]
Clastogenicity	No clastogenic effects	Mouse	Micronucleus Test[8]
Repeated Dose Toxicity	NOAEL = 60 mg/kg bw/day (28-day, dermal)	Rat	Based on systemic effects[8]

Experimental Protocols

The toxicological data presented are primarily generated using standardized and internationally recognized methodologies, such as the OECD Guidelines for the Testing of Chemicals. Below are detailed summaries of the key experimental protocols.

Acute Dermal Toxicity (OECD Guideline 402)

This method assesses the adverse effects occurring from a single, short-term dermal application of a substance.[9][10]

- **Animal Model:** Healthy, young adult rats (8-12 weeks old) are typically used.[\[11\]](#) Both sexes are tested.
- **Preparation:** Approximately 24 hours before the test, the fur is removed from the dorsal area of the animals' trunks (at least 10% of the body surface area).[\[9\]](#)[\[12\]](#)
- **Dose Administration:** The test substance is applied uniformly over the shaved area.[\[11\]](#) For liquid substances like **dimethyl malate**, it is generally applied undiluted.
- **Exposure:** The application site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period. The trunk is also wrapped to hold the dressing in place and prevent ingestion of the substance.[\[9\]](#)[\[12\]](#)
- **Observation:** After 24 hours, the dressing is removed, and the skin is cleaned. Animals are observed for signs of toxicity for at least 14 days.[\[9\]](#) Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, and nervous system effects.[\[12\]](#) Body weight is recorded weekly.
- **Endpoint:** The primary endpoint is mortality. The LD50 (the statistically estimated dose that causes death in 50% of the test animals) is determined.[\[9\]](#) A gross necropsy is performed on all animals at the end of the study.[\[13\]](#)

Skin Irritation/Corrosion (OECD Guideline 404)

This guideline determines the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[1\]](#)

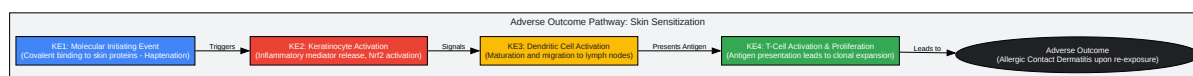
- **Animal Model:** The albino rabbit is the recommended species. At least one animal is used for the initial test.
- **Preparation:** Fur is removed from a small patch of skin on the animal's back.
- **Application:** A 0.5 mL dose of the liquid test substance is applied to the prepared skin patch and covered with a gauze pad.
- **Exposure:** The exposure duration is typically 4 hours.[\[1\]](#)

- Observation: After exposure, the patch is removed. The skin is evaluated for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Endpoint: The severity of the skin reactions is scored based on a standardized scale. The substance is classified based on the reversibility and severity of the observed lesions.[1]

Signaling Pathways and Workflows

Adverse Outcome Pathway (AOP) for Skin Sensitization

Dimethyl malate is a known skin sensitizer.[8] The process of chemical-induced skin sensitization is well-understood and can be described by an Adverse Outcome Pathway (AOP). This pathway outlines the sequence of events from the initial chemical interaction with the skin to the development of allergic contact dermatitis.



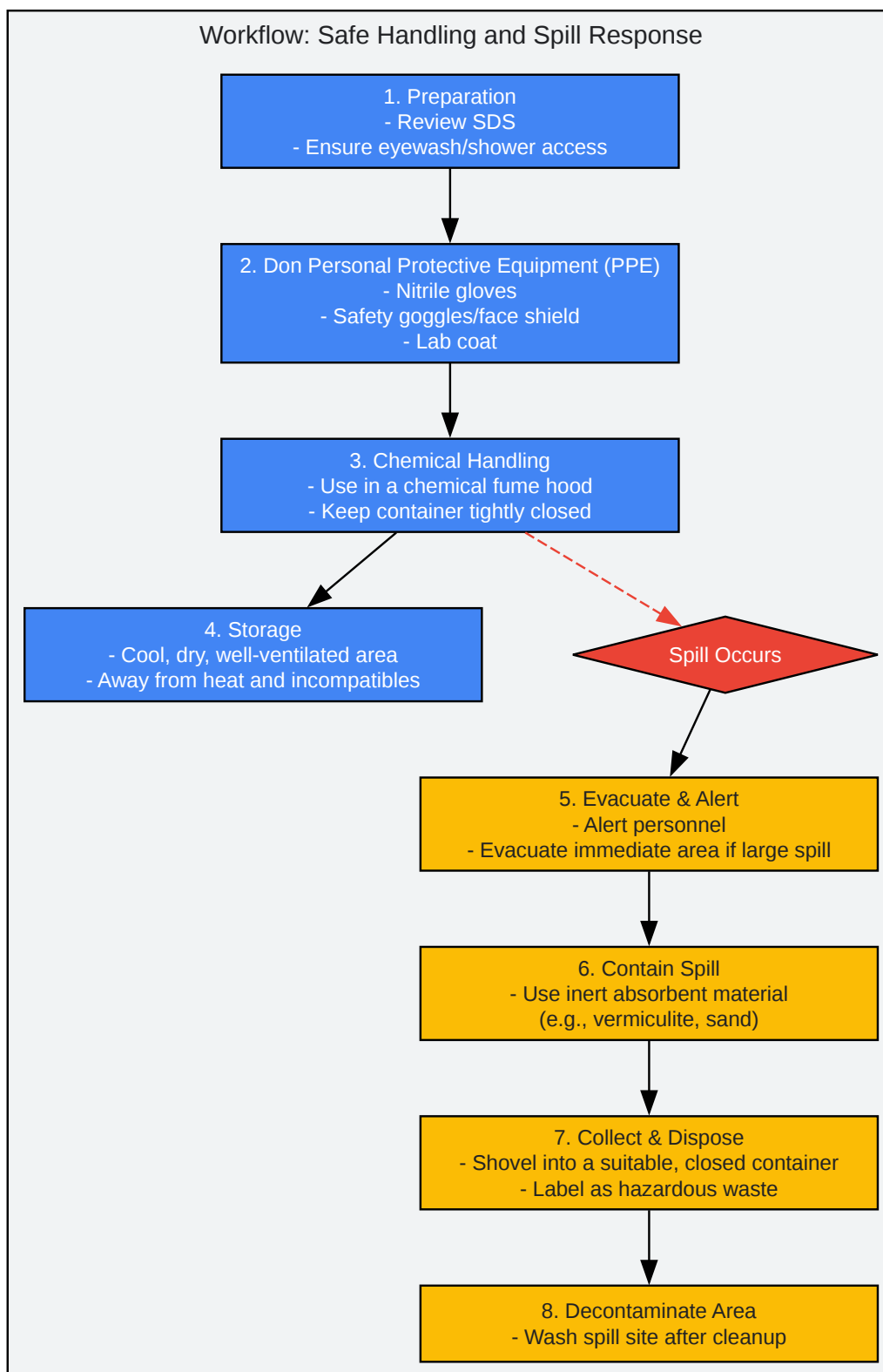
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Adverse Outcome Pathway for Skin Sensitization.

The process begins when **dimethyl malate** penetrates the skin and covalently binds to skin proteins (haptenation), which is the molecular initiating event (KE1).[14] This complex is recognized by skin cells, leading to the activation of keratinocytes (KE2) and dendritic cells (KE3).[15] Activated dendritic cells migrate to the local lymph nodes where they present the antigen to T-cells, causing their activation and proliferation (KE4).[14] Upon subsequent exposure to the chemical, these memory T-cells trigger an inflammatory response, resulting in allergic contact dermatitis.[14]

Laboratory Workflow for Safe Handling and Spill Response

Adherence to a strict workflow is critical to minimize exposure and mitigate risks when handling dimethyl malate.



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Safe Handling and Spill Response Workflow.

Safety, Handling, and Disposal Precautions

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **dimethyl malate** in a well-ventilated area. Use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[2][16]
- Emergency Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[16]
- Eye and Face Protection: Wear appropriate chemical safety goggles or a face shield, as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[2][10] Contaminated clothing should be removed immediately and washed before reuse.[2]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[2]

Handling and Storage

- Handling: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[2] Keep containers tightly closed when not in use. Keep away from heat, sparks, and open flames.[2]
- Storage: Store in a cool, dry, and well-ventilated area.[2] The container should be tightly sealed. Store away from incompatible substances such as strong oxidizing agents, acids, bases, and reducing agents.[2][16]

First-Aid Measures

- Inhalation: Remove the person to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.[2][3]
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[2]

Accidental Release and Disposal

- Spill Cleanup: For spills, remove all sources of ignition. Absorb the spill with an inert material such as vermiculite, sand, or earth.[2][16] Collect the material and place it into a suitable, labeled container for disposal.[17] Avoid runoff into storm sewers and waterways.[2]
- Disposal: **Dimethyl malate** and its container must be disposed of as hazardous waste.[17] Offer surplus and non-recyclable solutions to a licensed professional waste disposal service.[10] Do not dispose of it into the sewer system.[17] All disposal practices must be in accordance with local, state, and federal regulations.[3]

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